

Application Notes and Protocols: Preparation of RapaLink-1 Stock Solution with DMSO

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Compound of Interest

Compound Name: *RapaLink-1*

Cat. No.: *B10772519*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

RapaLink-1 is a third-generation, bivalent inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival. [1][2] It functions by inhibiting both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), overcoming resistance observed with previous generations of mTOR inhibitors. [1] [3] **RapaLink-1** is synthesized by linking rapamycin to a derivative of sapanisertib, another mTOR inhibitor, via a polyethylene glycol linker. [4] This dual-action mechanism makes it a potent tool in cancer research and other studies involving the PI3K-AKT-mTOR signaling pathway. Proper preparation of a **RapaLink-1** stock solution is the first critical step for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of a **RapaLink-1** stock solution using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

A summary of the key quantitative data for **RapaLink-1** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	1784.14 g/mol	
Molecular Formula	C ₉₁ H ₁₃₈ N ₁₂ O ₂₄	
Solubility in DMSO	≥ 100 mg/mL (56.05 mM)	
	160 mg/mL (89.68 mM)	
	178 mg/mL	
Purity	>96%	
Storage (Lyophilized)	4°C, desiccated (stable for 24 months)	
Storage (in DMSO)	-20°C for up to 1 month	
	-80°C for up to 6 months	

Experimental Protocol: Preparation of a 10 mM RapaLink-1 Stock Solution in DMSO

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **RapaLink-1**.

Materials:

- **RapaLink-1** (lyophilized powder)
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

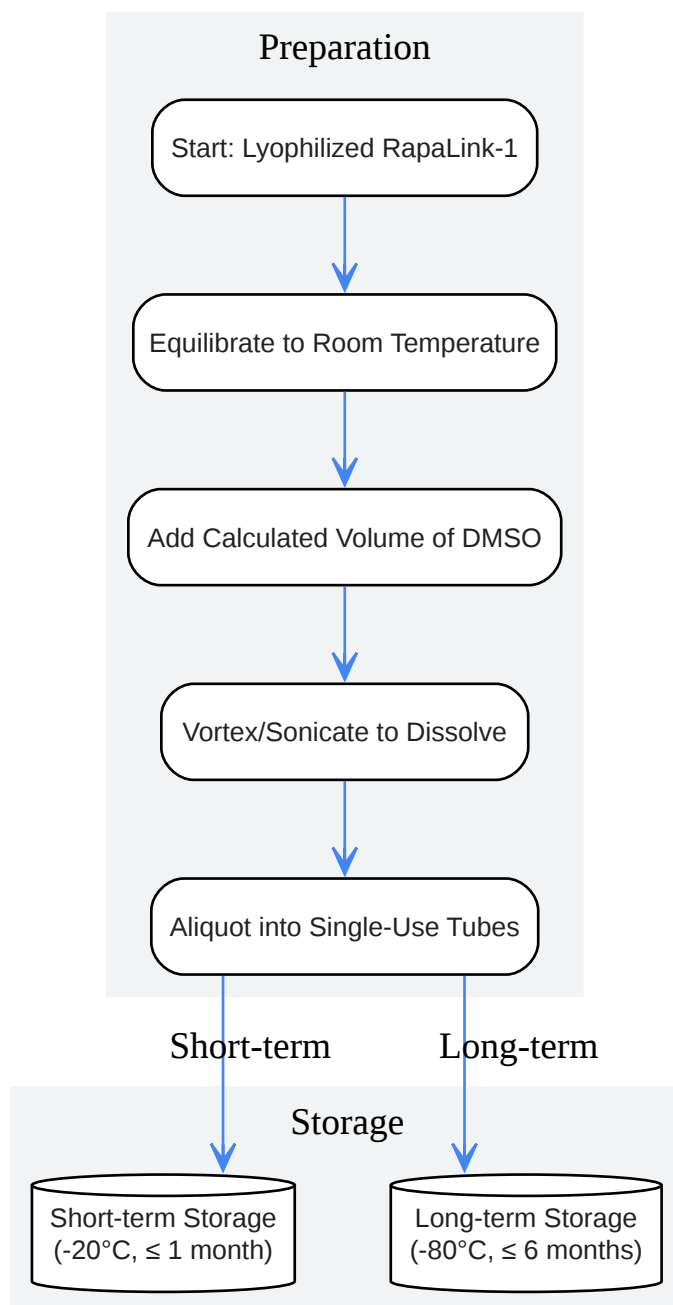
Procedure:

- Pre-handling Preparation:
 - Before opening, briefly centrifuge the vial of lyophilized **RapaLink-1** to ensure all the powder is at the bottom of the vial.
 - Allow the **RapaLink-1** vial and the DMSO to equilibrate to room temperature before use to prevent condensation.
- Calculation of DMSO Volume:
 - To prepare a 10 mM stock solution from 5 mg of **RapaLink-1**, you will need 0.28 mL of DMSO. The calculation is as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (1784.14 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.000280 \text{ L} = 0.28 \text{ mL}$
- Dissolving **RapaLink-1**:
 - Carefully add 0.28 mL of anhydrous DMSO to the vial containing 5 mg of **RapaLink-1**.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the powder.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, brief sonication can aid in dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent multiple freeze-thaw cycles which can lead to degradation of the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Working Concentrations:

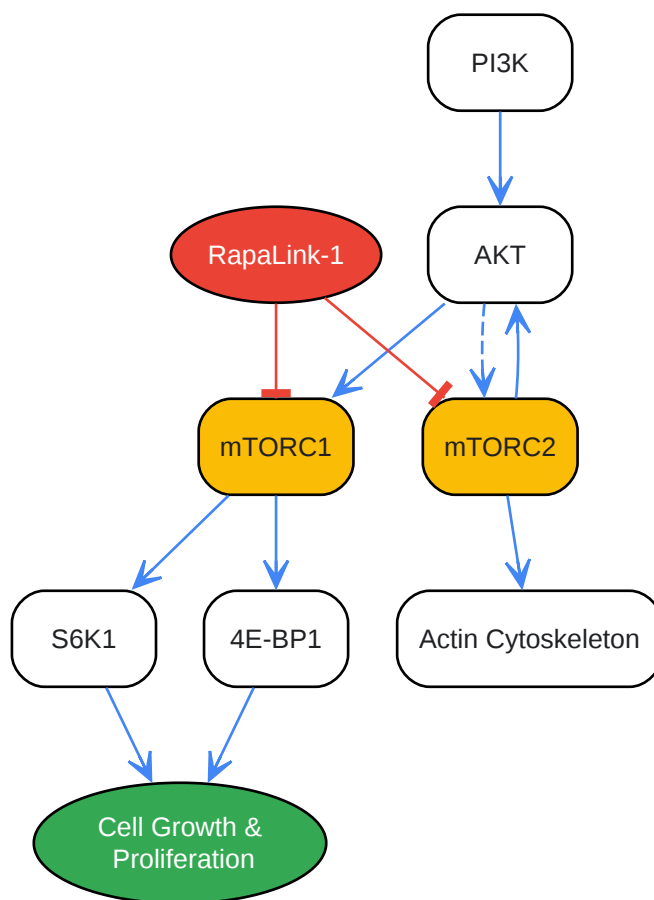
The final working concentration of **RapaLink-1** will depend on the specific cell type and experimental design. It is recommended to perform a dose-response curve to determine the optimal concentration for your experiments. For reference, in vitro studies have used concentrations ranging from as low as 1.56 nM.

Diagrams



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Caption: Workflow for **RapaLink-1** Stock Solution Preparation.



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Caption: PI3K-AKT-mTOR Signaling Pathway and **RapaLink-1** Inhibition.

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References

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